Application Notes & Protocols: Triiodomesitylene in Modern Organic Synthesis

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Compound of Interest

Compound Name:	*Triiodomesitylene*
CAS No.:	*19025-36-6*
Cat. No.:	*B3049016*

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Foreword: The Unique Utility of a Sterically Hindered Polyiodoaromatic

Triiodomesitylene (1,3,5-triiodo-2,4,6-trimethylbenzene) is more than a simple aryl iodide. Its unique molecular architecture, characterized by three iodine atoms held in a rigid, sterically crowded environment by flanking methyl groups, imparts a distinct reactivity profile that has been exploited in a variety of synthetic transformations. The electron-donating nature of the methyl groups and the significant steric bulk around the C-I bonds influence its participation in metal-catalyzed cross-coupling reactions, while the iodine atoms themselves serve as powerful halogen bond donors. This guide provides an in-depth exploration of **triiodomesitylene** as a reagent, detailing the mechanistic rationale behind its applications and providing field-proven protocols for its use in key synthetic operations.

Reagent Profile and Safety

Physicochemical Properties

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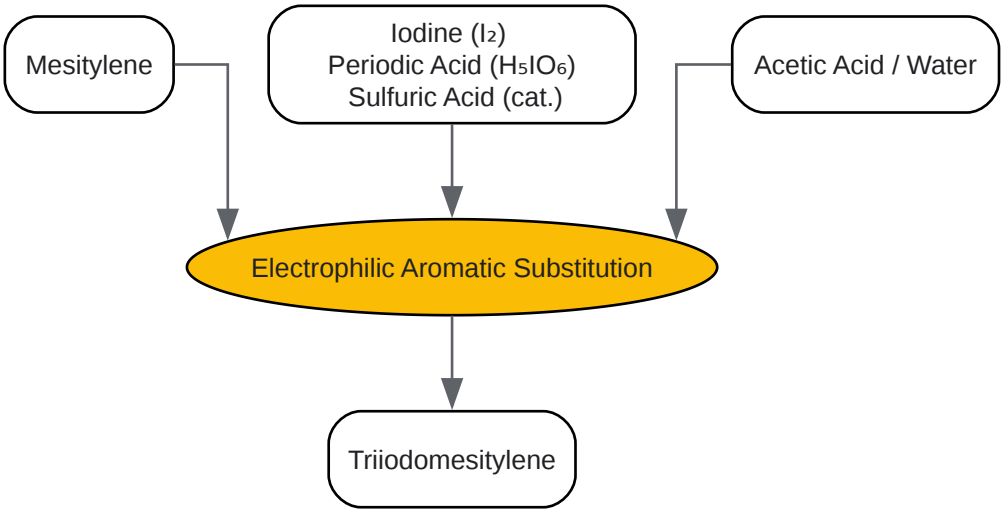
Triiodomesitylene is a white to off-white crystalline solid. Its key properties are summarized below.

Property	Value
Chemical Formula	$C_9H_9I_3$
Molecular Weight	513.88 g/mol
Melting Point	269–271 °C[1]
Appearance	White crystalline powder
Solubility	Insoluble in water. Soluble in various organic solvents like THF, Dichloromethane, and Toluene.

Synthesis of **Triiodomesitylene**

A common laboratory-scale synthesis involves the electrophilic iodination of mesitylene.



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Caption: Synthetic pathway for **Triiodomesitylene**.

Protocol: Synthesis of 1,3,5-Triiodo-2,4,6-trimethylbenzene

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- Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add mesitylene (1.0 eq), iodine (3.3 eq), and periodic acid (H_5IO_6, 1.5 eq).
- Solvent & Catalyst: Add a mixture of glacial acetic acid and water (e.g., 80:20 v/v) as the solvent. Add a catalytic amount of concentrated sulfuric acid.
- Reaction: Heat the mixture to reflux (approximately 80-90 °C) with vigorous stirring. Monitor the reaction progress by TLC or GC-MS until the mesitylene is consumed (typically 4-6 hours).
- Work-up: Cool the reaction mixture to room temperature. Quench the excess iodine by adding a saturated aqueous solution of sodium thiosulfate until the dark color disappears.
- Isolation: The product will precipitate as a solid. Collect the solid by vacuum filtration and wash it thoroughly with water, followed by a cold, minimal amount of ethanol.
- Purification: The crude product can be recrystallized from a suitable solvent like ethanol or a toluene/hexane mixture to yield pure **triiodomesitylene** as a white crystalline solid.

Critical Safety Information

Triiodomesitylene and its precursors require careful handling.

- Hazard Statements: Harmful if swallowed or in contact with skin. Causes skin and serious eye irritation. May cause respiratory irritation. Toxic if inhaled. Toxic to aquatic life with long-lasting effects.[2]
- Precautionary Measures:
  - Always handle in a well-ventilated fume hood.[2]
  - Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[2]
  - Avoid breathing dust.[2]
  - Wash hands thoroughly after handling.[2]

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- In case of accidental exposure, immediately flush the affected area with copious amounts of water and seek medical attention.[3]

Application in C-C Bond Formation: The Sonogashira Coupling

The Sonogashira reaction, a palladium-catalyzed cross-coupling of a terminal alkyne with an aryl or vinyl halide, is a cornerstone of modern synthesis for creating C(sp^2)-C(sp) bonds.[4][5] **Triiodomesitylene** serves as a robust scaffold, allowing for the sequential or simultaneous coupling of up to three different alkyne moieties. The reaction is typically performed with a palladium catalyst, a copper(I) co-catalyst, and an amine base.[5]

Mechanistic Rationale

The generally accepted mechanism involves two interconnected catalytic cycles. The palladium cycle begins with the oxidative addition of the aryl iodide to the Pd(0) species. The copper cycle involves the formation of a copper(I) acetylide, which then undergoes transmetalation with the Pd(II)-aryl complex. Reductive elimination from the resulting Pd(II) complex yields the final product and regenerates the active Pd(0) catalyst.[4]

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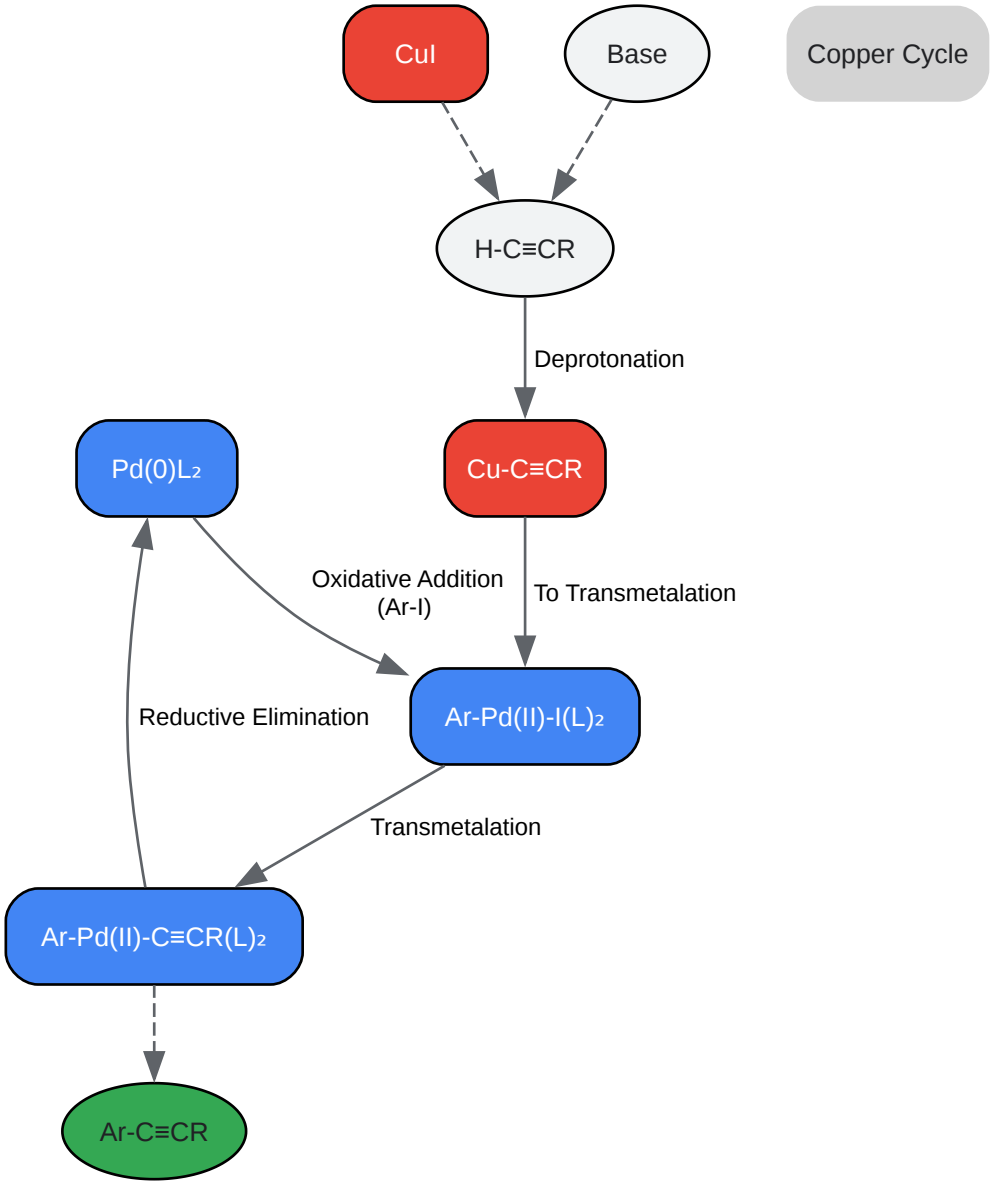

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Caption: Catalytic cycles of the Sonogashira cross-coupling reaction.

Protocol: Mono-coupling of Phenylacetylene with Triiodomesitylene

This protocol details a selective mono-alkynylation, which can be achieved by controlling the stoichiometry of the reagents.

Reagents & Materials:

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- **Triiodomesitylene** (1.0 eq)
- Phenylacetylene (1.1 eq)
- Palladium(II) bis(triphenylphosphine) dichloride [$Pd(PPh_3)_2Cl_2$] (0.02 eq)
- Copper(I) iodide [CuI] (0.04 eq)
- Triethylamine (TEA) (Anhydrous, as solvent and base)
- Anhydrous, degassed THF
- Schlenk flask and standard inert atmosphere glassware

Procedure:

- Setup: To a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), add **triiodomesitylene**, $Pd(PPh_3)_2Cl_2$, and CuI.
- Solvent Addition: Add anhydrous, degassed THF and triethylamine (e.g., in a 2:1 ratio). Stir the mixture to obtain a suspension.
- Alkyne Addition: Add phenylacetylene dropwise to the stirred suspension at room temperature.
- Reaction: Stir the reaction mixture at room temperature or slightly elevated temperature (e.g., 40 °C) and monitor by TLC. The reaction is typically complete within 2-4 hours.
- Work-up: Once the starting material is consumed, concentrate the mixture under reduced pressure. Dilute the residue with dichloromethane or ethyl acetate and wash with water and then brine.[6]
- Purification: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate. Purify the crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the mono-alkynylated product.[6]

Data Summary: Scope of Sonogashira Coupling

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The following table illustrates the versatility of using polyiodoaromatics in Sonogashira couplings.[7]

Aryl Iodide	Alkyne	Catalyst System	Base	Yield (%)
Triiodomesitylene	Phenylacetylene	$Pd(PPh_3)_4$	K_3PO_4	>90% (for trisubstitution)
1,4-Diiodobenzene	4-Ethynylanisole	$Pd(PPh_3)_2Cl_2$/CuI	TEA	85%
1-Iodo-4-nitrobenzene	Trimethylsilylacetylene	$Pd(PPh_3)_4$/CuI	TEA	92%

Application in C-N Bond Formation

The construction of carbon-nitrogen bonds is fundamental in the synthesis of pharmaceuticals, agrochemicals, and materials.[8] **Triiodomesitylene** can serve as the electrophilic partner in palladium-catalyzed C-N cross-coupling reactions, such as the Buchwald-Hartwig amination. This allows for the introduction of amine functionalities onto the sterically hindered mesitylene core.

Mechanistic Rationale

Similar to other Pd-catalyzed cross-couplings, the mechanism involves an oxidative addition of the aryl iodide to a Pd(0) complex. The resulting Pd(II) complex then coordinates with the amine. Deprotonation by a base forms a palladium-amido complex, which undergoes reductive elimination to form the C-N bond and regenerate the Pd(0) catalyst. The choice of ligand on the palladium catalyst is critical to facilitate the reductive elimination step, especially with sterically demanding substrates.

Protocol: Mono-amination of **Triiodomesitylene** with Morpholine

Reagents & Materials:

- **Triiodomesitylene** (1.0 eq)

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- Morpholine (1.2 eq)
- Palladium(II) acetate [$Pd(OAc)_2$] (0.03 eq)
- A suitable phosphine ligand (e.g., Xantphos) (0.06 eq)
- Sodium tert-butoxide (NaOtBu) (1.5 eq)
- Anhydrous, degassed toluene
- Schlenk tube or sealed vial

Procedure:

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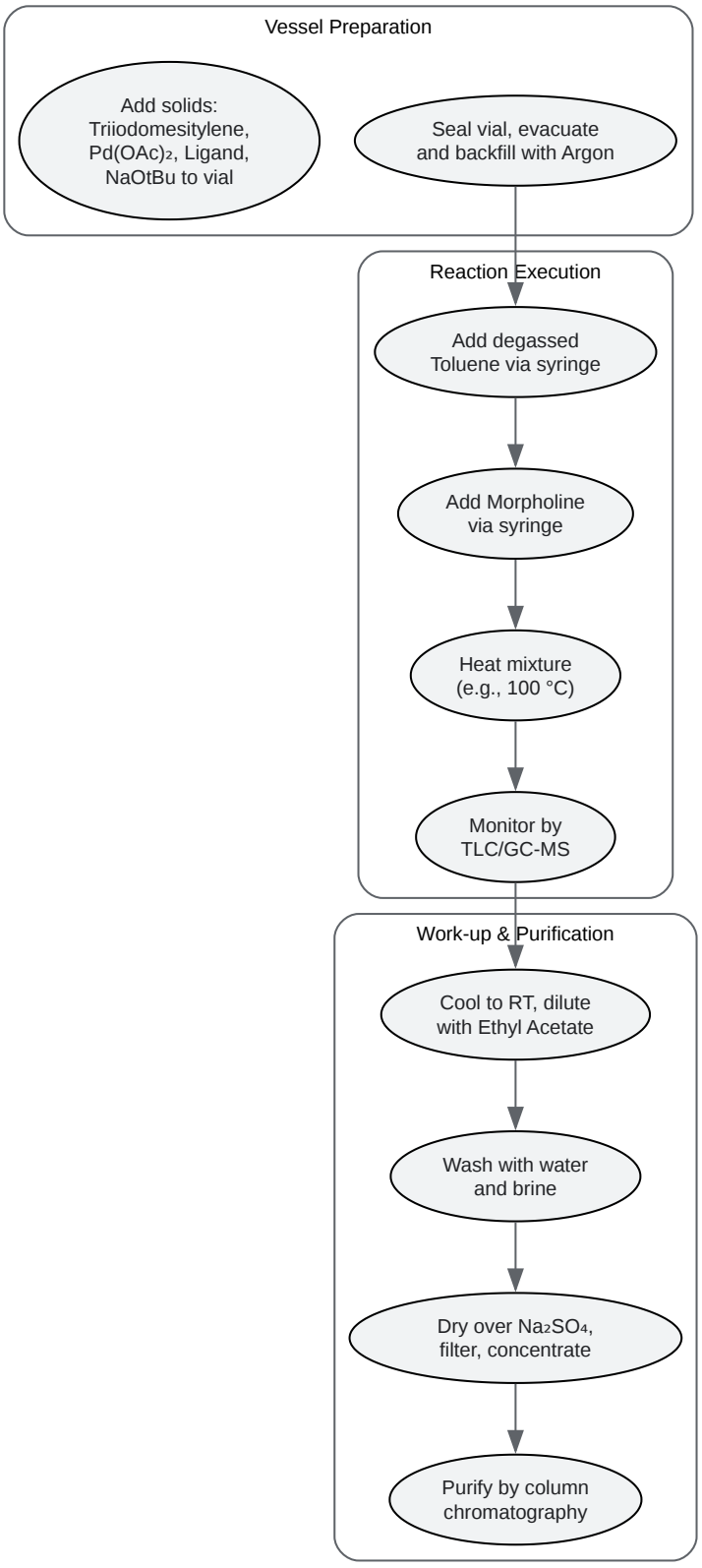

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Caption: Experimental workflow for Buchwald-Hartwig amination.

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- Setup: In an oven-dried Schlenk tube or reaction vial inside a glovebox, combine **triiodomesitylene**, $Pd(OAc)_2$, the phosphine ligand, and sodium tert-butoxide.
- Solvent and Amine Addition: Remove the vial from the glovebox, and add anhydrous, degassed toluene, followed by morpholine via syringe.
- Reaction: Seal the vial tightly and place it in a preheated oil bath or heating block (e.g., 100-110 °C). Stir for 12-24 hours.
- Monitoring: Monitor the reaction's progress by taking small aliquots (under an inert atmosphere) and analyzing them by TLC or GC-MS.
- Work-up: After cooling to room temperature, dilute the reaction mixture with ethyl acetate and filter it through a pad of Celite to remove palladium black and inorganic salts.
- Extraction: Wash the filtrate with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the residue by flash column chromatography to isolate the desired N-arylated product.

Application as a Halogen Bond Donor

Beyond covalent bond formation, **triiodomesitylene** is an excellent halogen bond (XB) donor. A halogen bond is a non-covalent interaction where an electrophilic region on a halogen atom (the "σ-hole") interacts with a Lewis basic site.[9] The three iodine atoms on the electron-rich mesitylene ring are highly polarizable, creating strong σ-holes that can effectively activate Lewis basic substrates in organocatalysis.

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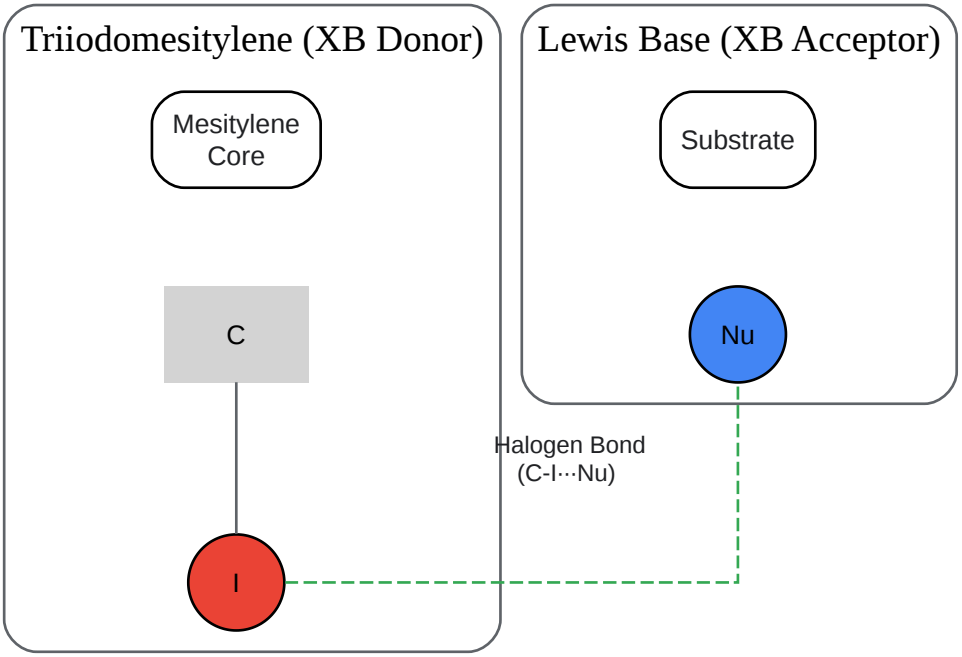

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